

# 2-Amino-3-iodophenol (CAS: 443921-86-6): A Technical Overview

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## Compound of Interest

Compound Name: 2-Amino-3-iodophenol

Cat. No.: B045077

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## Abstract

**2-Amino-3-iodophenol**, with the Chemical Abstracts Service (CAS) number 443921-86-6, is a halogenated aromatic compound belonging to the aminophenol family. This document provides a comprehensive technical overview of its known physicochemical properties and safety information. Despite a thorough review of scientific literature and patent databases, specific experimental protocols for its synthesis, detailed analytical methodologies, and in-depth biological activity studies, including its effects on signaling pathways, are not extensively documented in publicly accessible resources. This guide, therefore, summarizes the available data and presents generalized experimental approaches for related compounds to serve as a foundational resource for researchers.

## Chemical and Physical Properties

**2-Amino-3-iodophenol** is a solid organic compound with a molecular formula of  $C_6H_6INO$  and a molecular weight of 235.02 g/mol .<sup>[1][2][3]</sup> Its structure consists of a phenol ring substituted with an amino group and an iodine atom at positions 2 and 3, respectively. The available physicochemical data, largely derived from chemical supplier databases, are summarized in Table 1.

Table 1: Physicochemical Properties of **2-Amino-3-iodophenol**

Property	Value	Source(s)
CAS Number	443921-86-6	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>6</sub> H <sub>6</sub> INO	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Weight	235.02 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Physical Form	Solid	<a href="#">[6]</a>
Melting Point	137 °C (Explosive)	<a href="#">[1]</a>
Boiling Point	312.6 ± 37.0 °C at 760 mmHg	<a href="#">[5]</a>
Density	2.1 ± 0.1 g/cm <sup>3</sup>	<a href="#">[5]</a>
Flash Point	142.8 ± 26.5 °C	<a href="#">[5]</a>
Refractive Index	1.740	<a href="#">[5]</a>
InChI Key	VMFLCURUMAEIAO- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[6]</a> <a href="#">[5]</a>
SMILES	Nc1c(I)cccc1O	<a href="#">[1]</a>
Purity	Typically ≥98%	<a href="#">[6]</a>
Storage Temperature	Ambient, 2-8°C, Keep in dark place, inert atmosphere	<a href="#">[6]</a> <a href="#">[4]</a>

## Safety and Handling

**2-Amino-3-iodophenol** is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is associated with the following hazard statements:

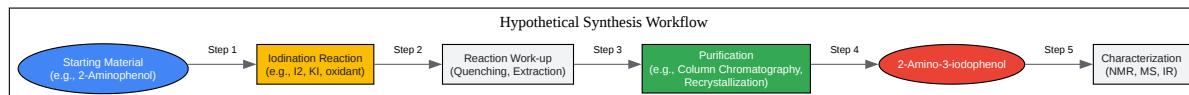
- H301: Toxic if swallowed.[\[6\]](#)
- H315: Causes skin irritation.[\[6\]](#)
- H319: Causes serious eye irritation.[\[6\]](#)
- H335: May cause respiratory irritation.[\[6\]](#)

The corresponding pictograms are the skull and crossbones and the exclamation mark (GHS06, GHS07).<sup>[6]</sup> Precautionary statements advise on safe handling, storage, and disposal. <sup>[5]</sup> It is also noted to be light-sensitive and should be kept cold and stored under an inert atmosphere like argon.<sup>[1][4]</sup>

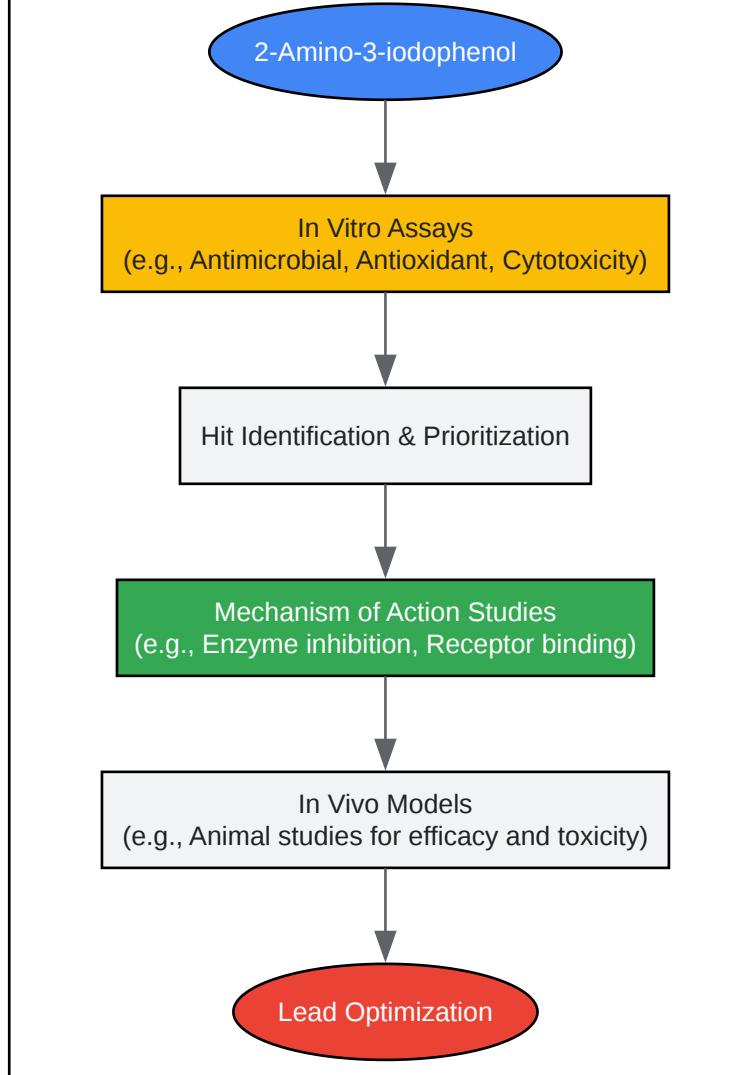
## Synthesis and Experimental Protocols

Detailed and validated experimental protocols for the specific synthesis of **2-Amino-3-iodophenol** are not readily available in the reviewed scientific literature. However, general synthetic strategies for substituted aminophenols and the iodination of aromatic compounds can provide a basis for a potential synthetic route.

A plausible, though unverified, synthetic pathway could involve the selective iodination of 2-aminophenol or the reduction of 3-iodo-2-nitrophenol. The workflow for such a hypothetical synthesis is depicted below.



### General Biological Activity Screening Workflow



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